

ortho-Topolin Riboside-d4 Technical Support Center

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Compound of Interest

Compound Name: *ortho-Topolin riboside-d4*

Cat. No.: *B15558596*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the storage and handling of **ortho-Topolin riboside-d4**.

Frequently Asked Questions (FAQs)

Q1: How should I store **ortho-Topolin riboside-d4** upon receipt?

A: Upon receipt, **ortho-Topolin riboside-d4**, especially in its lyophilized form, should be stored at -20°C.[1] To prevent degradation from moisture and repeated temperature fluctuations, it is crucial to keep the product in a tightly sealed container.

Q2: What is the recommended procedure for preparing a stock solution?

A: To prepare a stock solution, allow the vial to warm to room temperature before opening to prevent condensation. Reconstitute the lyophilized powder in a suitable solvent such as DMSO or a mixture of water and acetonitrile. For analytical purposes, a mobile phase of water and acetonitrile (3:7 v/v, with 0.1% formic acid) has been used.[2] Ensure the compound is fully dissolved before use.

Q3: How should I store the reconstituted stock solution?

A: Once reconstituted, it is highly recommended to aliquot the stock solution into smaller, single-use volumes and store them at -20°C.[1] This practice of creating aliquots is critical to avoid repeated freeze-thaw cycles, which can lead to the degradation of the compound.[1]

Q4: How stable is **ortho-Topolin riboside-d4**?

A: Studies on the non-deuterated form, ortho-Topolin riboside, have shown it to be stable under standard benchtop and storage conditions for experimental use.[2] However, for long-term stability, adherence to the recommended storage conditions is essential.

Troubleshooting Guide

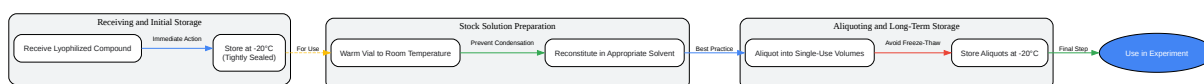
Issue	Possible Cause	Solution
Compound appears degraded or shows reduced activity.	Improper storage conditions (e.g., storage at room temperature, exposure to moisture).	Always store the lyophilized product at -20°C. ^[1] Ensure the vial is tightly sealed.
Repeated freeze-thaw cycles of the stock solution.	Prepare single-use aliquots of the reconstituted solution to minimize freeze-thaw cycles. ^[1]	
Difficulty dissolving the compound.	Use of an inappropriate solvent.	While specific solubility data for the deuterated form is limited, consider solvents like DMSO for creating stock solutions. For analytical dilutions, an acetonitrile/water mixture has been shown to be effective for the non-deuterated form. ^[2]
The compound may have precipitated out of solution at low temperatures.	Gently warm the solution and vortex to ensure complete dissolution before use.	
Inconsistent experimental results.	Inaccurate concentration of the stock solution due to improper reconstitution or storage.	Ensure the compound is fully dissolved when preparing the stock solution. Always store aliquots at -20°C and use a fresh aliquot for each experiment. ^[1]
Degradation of the compound over time.	Use freshly prepared solutions for your experiments whenever possible. If using older stock solutions, consider running a quality control check.	

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **ortho-Topolin Riboside-d4**

- **Equilibration:** Before opening, allow the vial of lyophilized **ortho-Topolin riboside-d4** to equilibrate to room temperature for at least 20 minutes. This prevents moisture from condensing inside the vial upon opening, which can degrade the compound.
- **Solvent Addition:** Add the calculated volume of the desired solvent (e.g., DMSO) to the vial to achieve the target concentration.
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** Dispense the stock solution into smaller, single-use polypropylene tubes. The volume of each aliquot should be appropriate for a single experiment to avoid multiple freeze-thaw cycles.^[1]
- **Storage:** Store the aliquots at -20°C in a freezer that is not subject to frequent temperature fluctuations.^[1]

Visual Guides



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Caption: Workflow for proper storage and handling of **ortho-Topolin riboside-d4**.

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- 1. agrisera.com [agrisera.com]
- 2. Absolute oral and subcutaneous bioavailability of ortho-topolin riboside in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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